

AZD1979 Experimental Protocol for Diet-Induced Obese Mice: Application Notes and Protocols

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Compound of Interest

Compound Name:	AZD1979
Cat. No.:	B605748

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Introduction

AZD1979 is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1). MCHR1 is a G protein-coupled receptor predominantly expressed in the brain and is implicated in the regulation of energy homeostasis. Antagonism of MCHR1 is a therapeutic strategy for the treatment of obesity. **AZD1979** has been shown to reduce body weight in diet-induced obese (DIO) mice by affecting both food intake and energy expenditure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) These application notes provide a detailed overview of the experimental protocols for evaluating the efficacy of **AZD1979** in a DIO mouse model.

Key Experiments and Methodologies

Diet-Induced Obesity (DIO) Mouse Model

A robust DIO model is critical for evaluating the anti-obesity effects of **AZD1979**.

Protocol:

- Animal Strain: Male C57BL/6J or C57BL/6NRj mice are commonly used due to their susceptibility to diet-induced obesity.[\[5\]](#)
- Age: Start the high-fat diet at 6-8 weeks of age.

- Housing: House the mice in a temperature-controlled environment with a 12-hour light/dark cycle.
- Diet:
 - Provide a high-fat diet (HFD) ad libitum. A commonly used diet is the D12492 from Research Diets, which provides 60% of its calories from fat. Another option is a diet with 42% kcal from fat.
 - The control group should receive a standard chow diet.
- Duration: Continue the HFD for a minimum of 10-12 weeks, and up to 25 weeks, to establish a clear obese phenotype with metabolic complications such as hyperglycemia and hyperinsulinemia.
- Monitoring: Monitor body weight and food intake weekly. Obvious weight differences between HFD and control mice should be apparent by 14 weeks of age.

AZD1979 Administration

Protocol:

- Compound Preparation:
 - Vehicle: Prepare a suspension of 0.5% (w/v) hydroxypropyl methylcellulose (HPMC) and 0.1% (v/v) Tween 80 in sterile water.
 - **AZD1979** Formulation: Suspend **AZD1979** in the vehicle to the desired concentrations.
- Dosing:
 - Doses: Effective doses in DIO mice are typically 20, 40, and 60 $\mu\text{mol}\cdot\text{kg}^{-1}$ body weight.
 - Route of Administration: Administer orally (p.o.) via gavage.
 - Frequency: Dose twice daily.
 - Duration: The treatment duration is typically 21 days for efficacy studies.

- Acclimation: Prior to the start of the experiment, sham dose the mice with the vehicle for several days to acclimate them to the gavage procedure.

Pair-Feeding Study

This study is essential to differentiate the effects of **AZD1979** on energy expenditure from its effects on food intake.

Protocol:

- Animal Groups:
 - Vehicle ad libitum: Mice receive the vehicle and have free access to the HFD.
 - **AZD1979** ad libitum: Mice receive **AZD1979** and have free access to the HFD.
 - Vehicle pair-fed: Mice receive the vehicle and are fed the same amount of food consumed by the **AZD1979** ad libitum group.
- Procedure:
 - House mice individually for accurate food intake measurement.
 - Measure the food intake of the **AZD1979** ad libitum group at regular, short intervals (e.g., every 30 minutes).
 - Provide the measured amount of food to the vehicle pair-fed group at the same intervals.
 - Monitor the body weight of all groups daily.
- Expected Outcome: If the **AZD1979**-treated group loses more weight than the pair-fed group, it indicates that the compound increases energy expenditure in addition to reducing food intake.

Indirect Calorimetry

Indirect calorimetry is used to assess energy expenditure, respiratory exchange ratio (RER), and locomotor activity.

Protocol:

- Apparatus: Use a comprehensive laboratory animal monitoring system (CLAMS).
- Acclimation: Acclimate the mice to the calorimetric cages for at least 24 hours before starting measurements.
- Measurements:
 - Continuously measure oxygen consumption (VO_2) and carbon dioxide production (VCO_2).
 - Calculate the Respiratory Exchange Ratio ($RER = VCO_2 / VO_2$). An RER value close to 1.0 indicates carbohydrate oxidation, while a value around 0.7 suggests fat oxidation.
 - Monitor locomotor activity using infrared beams.
- Data Analysis: Analyze the data over a 24-hour period to observe diurnal variations in metabolic parameters.

Oral Glucose Tolerance Test (OGTT)

The OGTT is performed to evaluate the effect of **AZD1979** on glucose homeostasis.

Protocol:

- Fasting: Fast the mice for 4-6 hours prior to the test.
- Baseline Measurement: Take a baseline blood sample from the tail vein to measure fasting glucose and insulin levels.
- Glucose Challenge: Administer a $2 \text{ g} \cdot \text{kg}^{-1}$ body weight bolus of glucose solution orally via gavage.
- Time-course Blood Sampling: Collect blood samples at 15, 30, 60, and 120 minutes after the glucose challenge.
- Analysis: Measure blood glucose concentrations at each time point. Plasma insulin levels can also be measured from the collected blood samples.

Ex Vivo Brain Receptor Occupancy Assay

This assay determines the extent to which **AZD1979** binds to MCHR1 in the central nervous system.

Protocol:

- Dosing: Administer a single oral dose of **AZD1979** to DIO mice.
- Tissue Collection: At a specified time point post-dosing (e.g., 17 hours), euthanize the mice and rapidly dissect the brains.
- Sample Preparation: Freeze the brains on dry ice and store them at -80°C.
- Autoradiography:
 - Cut coronal brain sections (20 μ m) from a region rich in MCHR1, such as the caudate putamen.
 - Thaw-mount the sections onto microscope slides.
 - Incubate the sections with a radiolabeled ligand that binds to MCHR1.
 - Wash the sections to remove unbound radioligand.
 - Expose the slides to a phosphor imaging plate or film.
- Analysis: Quantify the displacement of the radioligand by **AZD1979** to determine the percentage of receptor occupancy.

Data Presentation

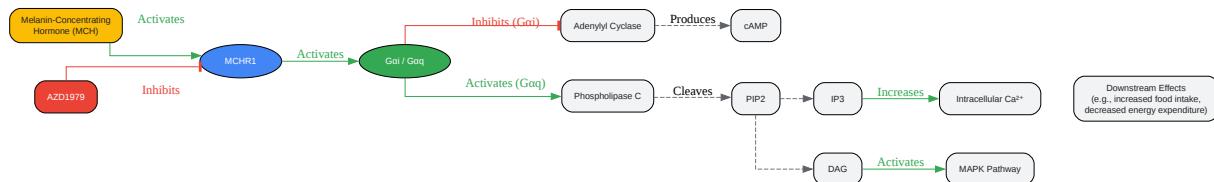
Table 1: Effect of AZD1979 on Body Composition and Metabolic Parameters in DIO Mice

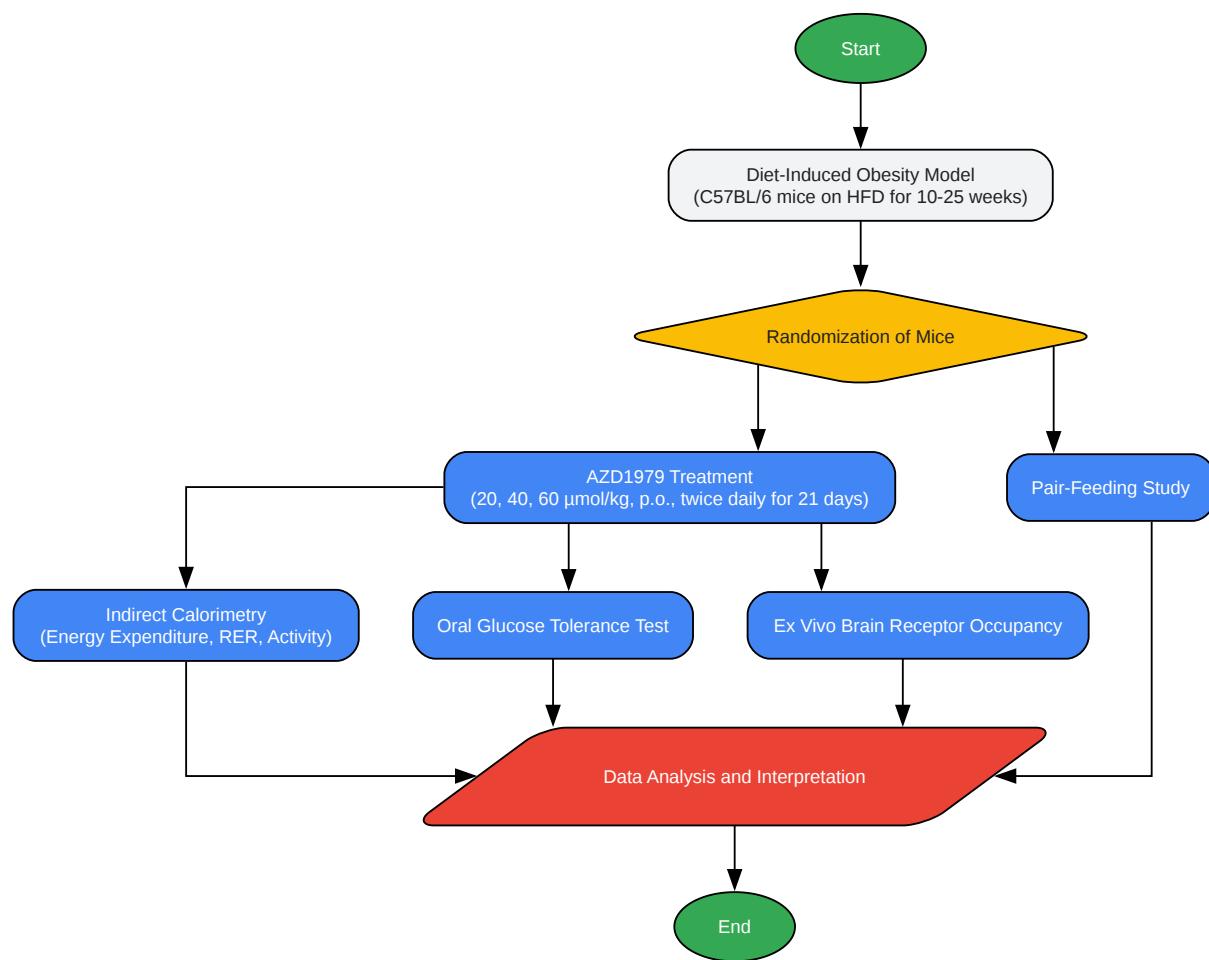
Treatment		Lean Tissue (g)	Fat Tissue (g)	Fasting Glucose (mM)	Fasting Insulin (nM)	HOMA- Index
Vehicle	Group ($\mu\text{mol}\cdot\text{kg}^{-1}$ twice daily)	19.1 \pm 0.2	27.7 \pm 1.7	10.0 \pm 0.4	1.03 \pm 0.21	9.8 \pm 1.8
AZD1979 (20)		N/D	N/D	8.8 \pm 0.4	0.57 \pm 0.10	5.0 \pm 1.0
AZD1979 (40)		N/D	N/D	9.2 \pm 0.6	0.52 \pm 0.10	4.6 \pm 0.8*
AZD1979 (60)		19.0 \pm 0.8	19.2 \pm 1.5***	9.4 \pm 0.7	0.51 \pm 0.07	4.9 \pm 0.9

*Data are presented as mean \pm SEM. N/D = Not Determined. Statistical significance vs. vehicle: *p < 0.05, **p < 0.01, ***p < 0.001.

Visualizations

MCHR1 Signaling Pathway





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